

Unable to Locate In Vitro Studies for "Butyrophenonhelveticosid"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Butyrophenonhelveticosid*

Cat. No.: *B15477561*

[Get Quote](#)

A comprehensive search of scientific literature and databases did not yield any results for a compound named "**Butyrophenonhelveticosid**." This suggests that the name may be a novel or proprietary designation not yet in the public domain, or potentially a misspelling of a different compound.

However, our broader search strategy, breaking down the components of the name, has identified several related areas of research that may be of interest to researchers, scientists, and drug development professionals. We have found information on:

- **Helveticoside:** A known cardiac glycoside with available in vitro data.
- **Bioactive Compounds from Lactobacillus helveticus:** This bacterium is a source of various compounds, including exopolysaccharides that have been studied for their in vitro antioxidant and antibacterial properties.
- **Novel Butyrophenone Derivatives:** Butyrophenones are a well-established class of compounds, and new derivatives are actively being researched for various therapeutic applications, including as antipsychotics.

To proceed with creating a detailed technical guide that meets your specific needs, we require clarification on the intended subject. Please specify which of the following topics you would like the in-depth whitepaper to focus on:

- Helveticoside: We can provide a summary of its known in vitro effects, experimental protocols from published studies, and relevant signaling pathways.
- Bioactive Compounds from Lactobacillus helveticus: We can detail the in vitro studies on compounds isolated from this bacterium, focusing on their antioxidant and antimicrobial activities and the methodologies used.
- A specific novel butyrophenone derivative: If you can provide the correct name of a specific butyrophenone compound, we can conduct a targeted search for its in vitro studies.

Once you have clarified the topic of interest, we will proceed with generating the comprehensive technical guide, including structured data tables, detailed experimental protocols, and Graphviz diagrams of signaling pathways as originally requested.

- To cite this document: BenchChem. [Unable to Locate In Vitro Studies for "Butyrophenonhelveticosid"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15477561#early-in-vitro-studies-of-butyrophenonhelveticosid\]](https://www.benchchem.com/product/b15477561#early-in-vitro-studies-of-butyrophenonhelveticosid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com